

# Technical Guide: Chemical and Physical Properties of Technical Grade Monocrotophos

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## Compound of Interest

Compound Name: Monocrotophos

Cat. No.: B1676717

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical and physical properties of technical grade **monocrotophos**. The information is presented to support research, scientific analysis, and professionals in drug development. All quantitative data is summarized in structured tables for ease of comparison, and detailed methodologies for key experiments are provided.

## Chemical and Physical Properties

Technical grade **monocrotophos** is a reddish-brown solid with a mild ester-like odor.<sup>[1][2]</sup> It is an organophosphate insecticide that acts as a cholinesterase inhibitor.<sup>[1][3][4]</sup> The technical product's purity is typically around 75-80% of the (E)-isomer of **monocrotophos**. The key chemical and physical properties are summarized in the tables below.

## Table 1: General and Physical Properties of Technical Grade Monocrotophos

Property	Value	References
Chemical Name	dimethyl (E)-1-methyl-2-(methylcarbamoyl)vinyl phosphate	[2]
CAS Number	6923-22-4	[1][5]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> NO <sub>5</sub> P	[2]
Molecular Weight	223.16 g/mol	[2]
Appearance	Reddish-brown solid	[1][2]
Odor	Mild ester-like	[1][2]
Melting Point	25-30 °C	[1][6]
Boiling Point	125 °C at 0.0005 mmHg	[2][7]
Density	1.22 g/cm <sup>3</sup> at 20 °C	[2][3]
Vapor Pressure	2.9 x 10 <sup>-4</sup> Pa at 20 °C	[3][8][9]

**Table 2: Solubility and Partition Coefficient of Technical Grade Monocrotophos**

Property	Value	References
Solubility in Water	Miscible (1 kg/L at 20 °C)	[2][7]
Solubility in Organic Solvents (at 20 °C)		
Acetone	700 g/kg	[2]
Methanol	1 kg/kg	[2]
Ethanol	Soluble	[1][2]
Dichloromethane	800 g/kg	[2]
Toluene	60 g/kg	[2]
n-Octanol	250 g/kg	[2]
Kerosene and Diesel Oil	Sparingly soluble	[2]
Octanol-Water Partition Coefficient (log P)	-0.22	[10][11]

## Experimental Protocols

The determination of the chemical and physical properties of technical grade **monocrotophos** follows standardized international methods, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data consistency and reliability across different laboratories.

### Melting Point Determination (OECD Guideline 102)

The melting point of technical grade **monocrotophos** is determined using the capillary method.

- Apparatus: A melting point apparatus with a heating block and a thermometer, or a differential scanning calorimeter (DSC).
- Procedure:
  - A small, finely powdered sample of technical grade **monocrotophos** is packed into a capillary tube, sealed at one end, to a height of 2-4 mm.

- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a constant and slow rate (e.g., 1 °C/min).
- The temperatures at which the substance begins to melt and at which it is completely molten are recorded. The range between these two temperatures is the melting range.
- For DSC, the sample is heated in a crucible at a controlled rate, and the onset and peak of the endothermic melting transition are recorded.

## Boiling Point Determination (OECD Guideline 103)

The boiling point is determined using an ebulliometer or by the dynamic method.

- Apparatus: An ebulliometer or a dynamic vapor pressure apparatus.
- Procedure (Dynamic Method):
  - The sample is placed in a vessel connected to a pressure-regulating system and a temperature-measuring device.
  - The pressure in the system is reduced and then slowly increased.
  - The temperature at which the substance begins to boil is recorded at various pressures.
  - The boiling points at different pressures are extrapolated to determine the normal boiling point at atmospheric pressure (101.325 kPa).[\[1\]](#)

## Vapor Pressure Determination (OECD Guideline 104)

The vapor pressure of **monocrotophos** can be determined using the gas saturation method or the effusion method.

- Apparatus: A gas saturation system with a temperature-controlled sample holder, a carrier gas supply, and a trapping system, or a Knudsen effusion apparatus.
- Procedure (Gas Saturation Method):

- A stream of inert gas (e.g., nitrogen) is passed over the surface of the technical grade **monocrotophos** sample at a known, constant temperature and flow rate.
- The gas becomes saturated with the vapor of the substance.
- The amount of substance transported by the gas is collected in a trap and quantified using a suitable analytical method (e.g., gas chromatography).
- The vapor pressure is calculated from the amount of substance collected, the volume of gas passed, and the temperature.

## Water Solubility Determination (OECD Guideline 105)

The flask method is suitable for determining the high water solubility of **monocrotophos**.

- Apparatus: A thermostatically controlled water bath, flasks with stoppers, and an analytical instrument for quantification (e.g., HPLC or GC).
- Procedure:
  - An excess amount of technical grade **monocrotophos** is added to a known volume of distilled water in a flask.
  - The flask is agitated in a thermostatically controlled water bath at a constant temperature (e.g., 20 °C) until equilibrium is reached.
  - The solution is then centrifuged or filtered to remove undissolved particles.
  - The concentration of **monocrotophos** in the clear aqueous phase is determined by a suitable analytical method.
  - The experiment is repeated until consistent solubility values are obtained.[5]

## Octanol-Water Partition Coefficient (log P) Determination (OECD Guideline 107, 117, or 123)

The Shake-Flask Method (OECD 107) is a common technique for determining the log P value.

- Apparatus: Centrifuge, mechanical shaker, and an analytical instrument for quantification.
- Procedure:
  - A solution of technical grade **monocrotophos** is prepared in either n-octanol or water.
  - A known volume of this solution is placed in a vessel with a known volume of the other solvent (n-octanol or water). The n-octanol and water used are mutually saturated beforehand.
  - The vessel is shaken in a mechanical shaker at a constant temperature until partitioning equilibrium is reached.
  - The mixture is then centrifuged to separate the n-octanol and water phases.
  - The concentration of **monocrotophos** in each phase is determined using a suitable analytical method.
  - The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logarithm of P (log P) is then reported.<sup>[12]</sup>

## Density Determination (OECD Guideline 109)

For a solid like technical grade **monocrotophos**, the pycnometer method is appropriate.

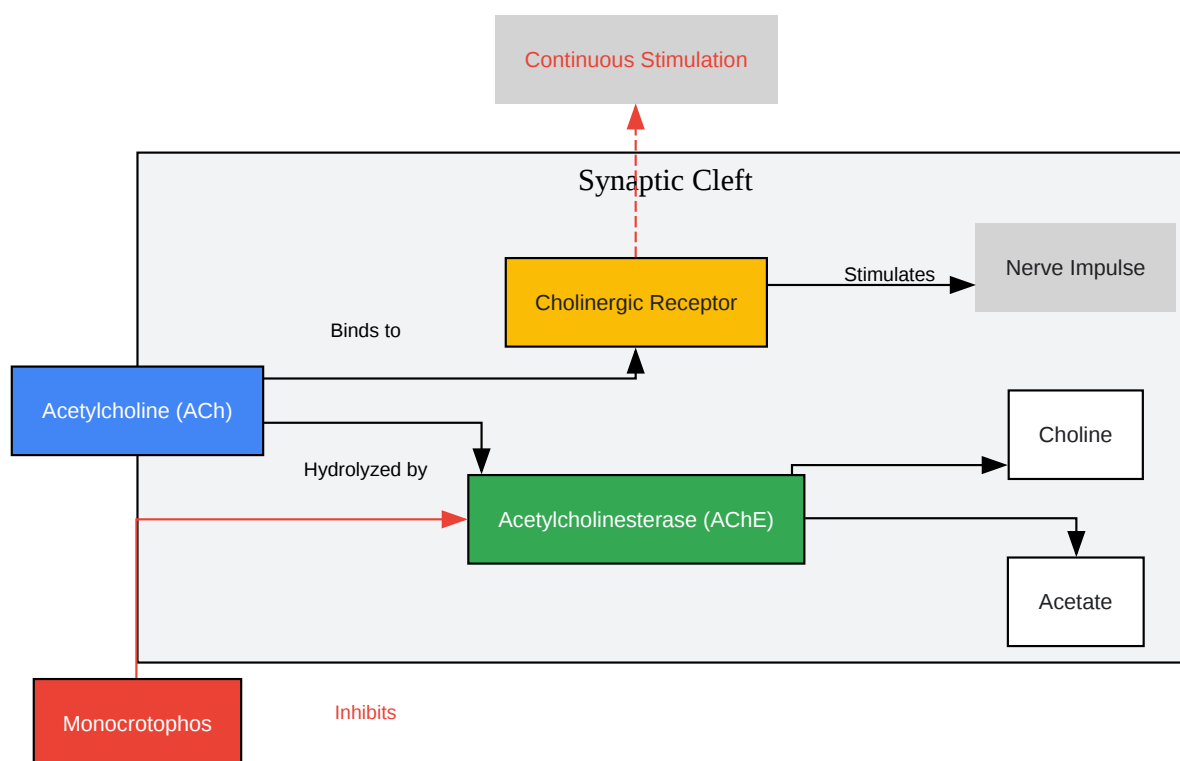
- Apparatus: A pycnometer of known volume, an analytical balance.
- Procedure:
  - The empty pycnometer is weighed.
  - A sample of the technical grade **monocrotophos** is introduced into the pycnometer, and it is weighed again to determine the mass of the sample.
  - The pycnometer is then filled with a liquid of known density in which the substance is insoluble and does not react (e.g., a hydrocarbon).

- The pycnometer is weighed again.
- The volume of the sample is determined by the displacement of the liquid.
- The density is calculated as the mass of the sample divided by its volume.[7][13]

## Signaling and Metabolic Pathways

### Cholinesterase Inhibition Pathway

**Monocrotophos** exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE). This inhibition leads to an accumulation of the neurotransmitter acetylcholine (ACh) in the synaptic cleft, causing continuous stimulation of cholinergic receptors and resulting in neurotoxicity.

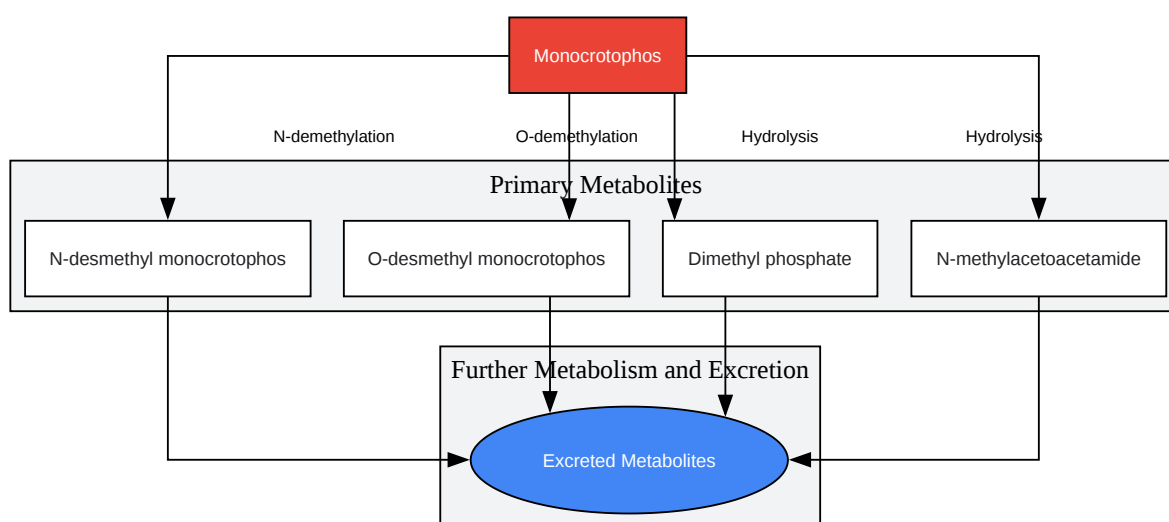


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Caption: Mechanism of acetylcholinesterase inhibition by **monocrotophos**.

## Metabolic Pathway of Monocrotophos

**Monocrotophos** undergoes several metabolic transformations in biological systems, primarily through oxidation, hydrolysis, and demethylation. These processes generally lead to less toxic metabolites that can be more readily excreted.



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Caption: Simplified metabolic pathway of **monocrotophos**.

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